

An In-depth Technical Guide to Virgaureasaponin 1: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Virgaureasaponin 1*

Cat. No.: *B1229105*

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Abstract

Virgaureasaponin 1, also known as Bellissaponin BS2, is a triterpenoid saponin isolated from plants of the *Solidago* genus, notably Goldenrod (*Solidago virgaurea*), and also found in *Bellis perennis*.^[1] This complex glycoside has garnered interest in the scientific community for its potential therapeutic applications, primarily demonstrated through its cytotoxic effects on tumor cells and its antifungal activity against pathogenic yeasts such as *Candida albicans*. This technical guide provides a comprehensive overview of the chemical structure, known properties, and biological activities of **Virgaureasaponin 1**, supplemented with detailed experimental protocols and logical workflow diagrams to facilitate further research and development.

Chemical Structure and Identification

Virgaureasaponin 1 is classified as a triterpene saponin, featuring a complex aglycone core glycosidically linked to sugar moieties.^[2]

Chemical Identity

Identifier	Value	Source
Systematic Name	3-{{[5-{{(3,5-dihydroxy-4-{{(3,4,5-trihydroxy-6-methyloxan-2-yl)oxy}oxan-2-yl)oxy}}-3,4-dihydroxy-6-methyloxan-2-yl]oxy}}-4,5-dihydroxy-6-methyloxan-2-yl 5,11-dihydroxy-9-(hydroxymethyl)-2,2,6a,6b,9,12a-hexamethyl-10-{{[3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy}}-1,2,3,4,4a,5,6,6a,6b,7,8,8a,9,10,11,12,12a,12b,13,14b-icosahydricene-4a-carboxylate	PhytoBank[2]
Synonyms	Bellissaponin BS2	MedChemExpress[1]
Chemical Formula	C ₅₉ H ₉₆ O ₂₇	PhytoBank[2]

Physicochemical Properties

Quantitative physicochemical data for **Virgaureasaponin 1** is not extensively available in the public domain. The following table summarizes the available information.

Property	Value	Source
Average Molecular Weight	1237.39 g/mol	PhytoBank[2]
Monoisotopic Molecular Weight	1236.613897831 g/mol	PhytoBank[2]
Melting Point	Data not available	
Solubility	Data not available	
Optical Rotation	Data not available	

Spectroscopic Data

Detailed, specific spectroscopic data for **Virgaureasaponin 1** are not readily available in published literature. The structural elucidation of **Virgaureasaponin 1** and related compounds has been achieved through techniques including ^1H NMR, ^{13}C NMR, and mass spectrometry.

1.3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy While specific spectra for **Virgaureasaponin 1** are not available, the ^1H and ^{13}C NMR spectra of similar triterpenoid saponins are characterized by:

- ^1H NMR: Signals corresponding to the triterpenoid aglycone, including methyl groups, olefinic protons, and protons of the steroidal backbone. Anomeric protons of the sugar residues typically appear in the δ 4.5-5.5 ppm region.
- ^{13}C NMR: A large number of signals corresponding to the carbon atoms of the aglycone and the sugar moieties. Characteristic signals include those of quaternary carbons, methine, methylene, and methyl groups of the triterpene skeleton, as well as the anomeric carbons of the sugars.

1.3.2. Fourier-Transform Infrared (FT-IR) Spectroscopy An FT-IR spectrum for **Virgaureasaponin 1** is not publicly available. However, the spectrum of a typical saponin would exhibit characteristic absorption bands indicating the presence of various functional groups:

- Broad band around 3400 cm^{-1} : O-H stretching vibrations from hydroxyl groups on the aglycone and sugar residues.
- Bands around 2930 cm^{-1} : C-H stretching vibrations of methyl and methylene groups.
- Band around 1730 cm^{-1} : C=O stretching vibration if ester groups are present.
- Bands in the $1000\text{-}1100\text{ cm}^{-1}$ region: C-O stretching vibrations characteristic of glycosidic bonds.

Biological and Pharmacological Properties

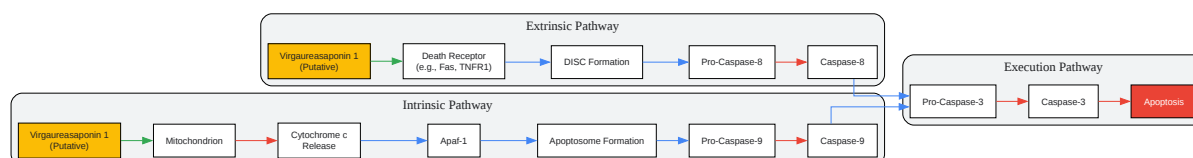
Virgaureasaponin 1 has demonstrated significant biological activities, primarily in the areas of oncology and mycology.

Cytotoxic Activity

Virgaureasaponin 1 exhibits cytotoxic effects against certain cancer cell lines. It has been reported to be cytotoxic against human promyelocytic leukemia (HL-60) cells with an IC_{50} value of 4.6 μ M.[1]

2.1.1. Putative Mechanism of Action and Signaling Pathway

The precise molecular mechanism underlying the cytotoxicity of **Virgaureasaponin 1** has not been fully elucidated. However, many saponins are known to induce apoptosis in cancer cells through various signaling pathways. A plausible, though unconfirmed, pathway for **Virgaureasaponin 1** could involve the induction of apoptosis through either the intrinsic (mitochondrial) or extrinsic (death receptor) pathway.



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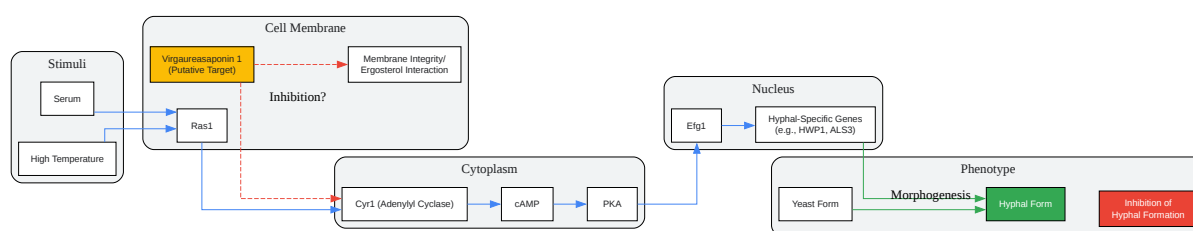
Caption: Putative apoptotic signaling pathways potentially targeted by **Virgaureasaponin 1**.

Antifungal Activity

Extracts of *Solidago virgaurea* containing virgaureasaponins have shown inhibitory activity against the pathogenic yeast *Candida albicans*. This activity is characterized by the inhibition of the yeast-to-hyphal transition, a critical virulence factor for this organism.

2.2.1. Putative Mechanism of Action and Signaling Pathway

The antifungal mechanism of many saponins involves interaction with sterols in the fungal cell membrane, leading to pore formation and loss of membrane integrity. Additionally, the inhibition of hyphal formation in *C. albicans* suggests interference with key signaling pathways that regulate morphogenesis. One such central pathway is the cAMP-PKA signaling cascade.



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Caption: Putative mechanism of **Virgaureasaponin 1** on *C. albicans* morphogenesis.

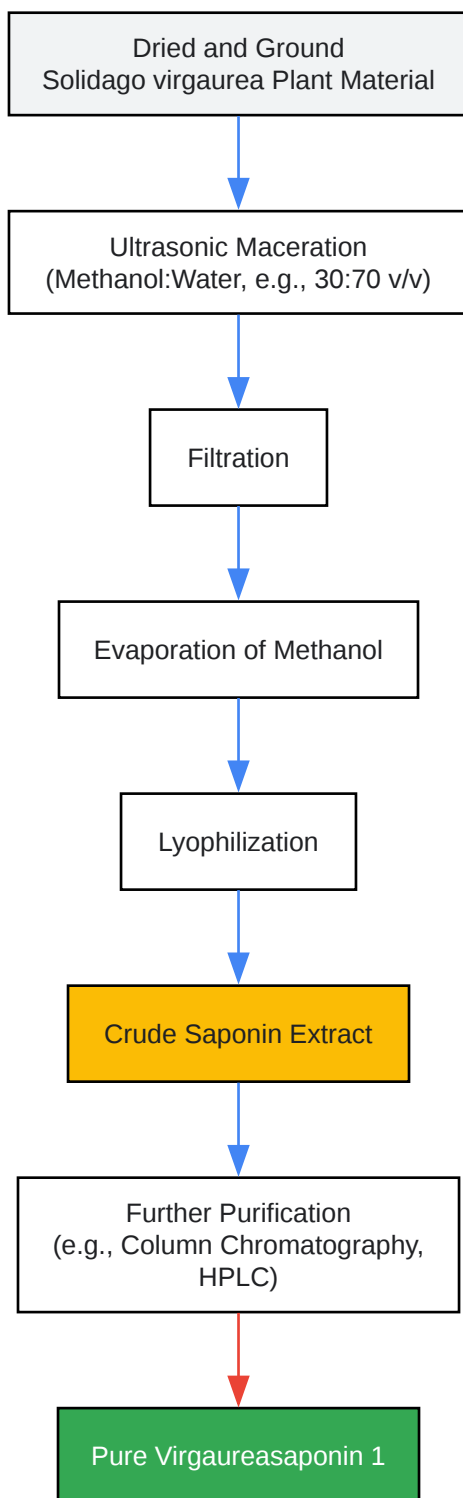
Experimental Protocols

The following sections provide detailed methodologies for key experiments relevant to the study of **Virgaureasaponin 1**.

Isolation and Purification of Virgaureasaponin 1

A detailed, step-by-step protocol for the isolation of pure **Virgaureasaponin 1** is not readily available. However, a general procedure for the extraction of virgaureasaponins from *Solidago virgaurea* can be adapted and followed by further chromatographic purification.

3.1.1. General Extraction Workflow

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References

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